

A Technical Guide to Sulbactam-d5 (Sodium): Key Suppliers, Analytical Methodologies, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulbactam-d5 (sodium)

Cat. No.: B15144320

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Sulbactam-d5 (sodium)**, a deuterated analog of the β -lactamase inhibitor Sulbactam. This guide details its primary suppliers, quantitative specifications, and a detailed experimental protocol for its application as an internal standard in pharmacokinetic studies using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

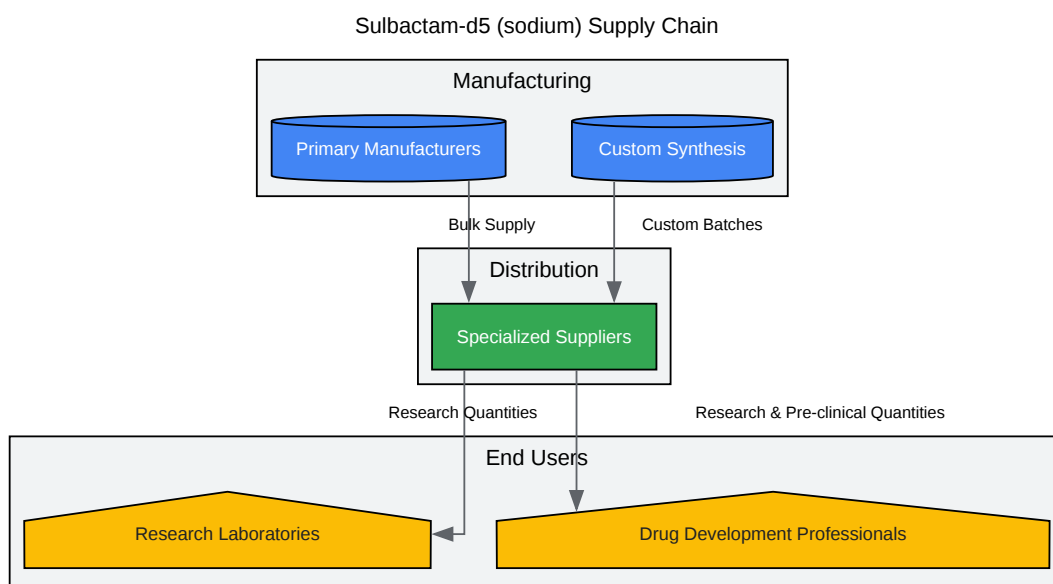
Core Suppliers and Manufacturers

Sulbactam-d5 (sodium) is primarily available through specialized chemical suppliers that focus on stable isotope-labeled compounds for research purposes. While many of these companies are suppliers, some also offer custom synthesis, indicating manufacturing capabilities. Key market players include:

- **LGC Standards:** A prominent supplier of reference materials, offering **Sulbactam-d5 (sodium)** with detailed product information.
- **MedchemExpress:** A supplier of research chemicals and bioactive compounds, providing **Sulbactam-d5 (sodium)** with high purity.
- **Clinivex:** A supplier of various chemical products for research and development, listing **Sulbactam-d5 (sodium)** among its offerings.

- Toronto Research Chemicals (TRC): While not directly listed in the primary search, TRC is a well-known manufacturer of complex organic chemicals and stable isotope-labeled compounds and is a likely primary manufacturer.
- Custom Synthesis Specialists: Companies like Cambridge Isotope Laboratories, Inc., Moravek, Inc., and IsoSciences (now part of Entegris) are leaders in the custom synthesis of stable isotope-labeled compounds and are potential primary manufacturers of **Sulbactam-d5 (sodium)**.^{[1][2][3]}

The supply chain for **Sulbactam-d5 (sodium)** typically originates from a specialized manufacturer of stable isotope-labeled compounds. This product is then distributed through various chemical suppliers to research laboratories and drug development companies.



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Supply chain for **Sulbactam-d5 (sodium)**.

Quantitative Data from Key Suppliers

The following tables summarize the available quantitative data for **Sulbactam-d5 (sodium)** from prominent suppliers.

Supplier	Catalog Number	Purity	Available Quantities
LGC Standards	TRC-S699187	>95% (HPLC)	0.5 mg, 2.5 mg, 10 mg
MedchemExpress	HY-B0334AS	99.90%	500 µg
Clinivex	RCLS3C47033	Not specified	10 mg, 25 mg, 50 mg, 100 mg

Note: Data is subject to change and should be verified on the supplier's website.

Experimental Protocol: Quantification of Sulbactam in Human Plasma using LC-MS/MS with **Sulbactam-d5 (sodium)** as an Internal Standard

The following protocol is a synthesized methodology based on established bioanalytical methods for sulbactam.[4][5][6] This procedure details the use of **Sulbactam-d5 (sodium)** as an internal standard for the accurate quantification of sulbactam in human plasma, a critical component of pharmacokinetic studies.

Materials and Reagents

- Sulbactam (analyte) reference standard
- Sulbactam-d5 (sodium)** (internal standard)
- Human plasma (with K2EDTA as anticoagulant)
- Acetonitrile (HPLC grade)

- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Ultrapure water

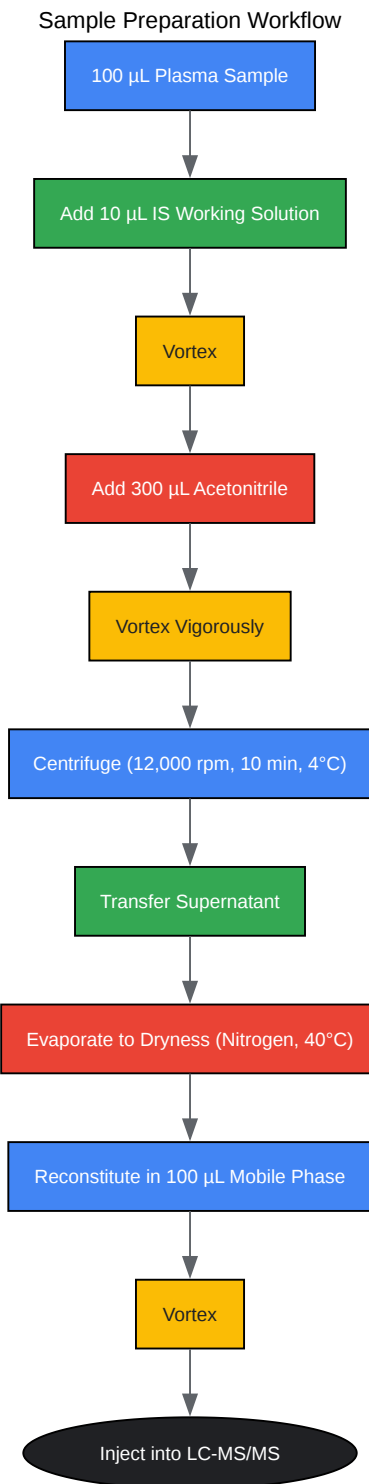
Preparation of Stock and Working Solutions

- Analyte Stock Solution (1 mg/mL): Accurately weigh and dissolve Sulbactam reference standard in a 50:50 (v/v) mixture of methanol and water.
- Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Sulbactam-d5 (sodium)** in a 50:50 (v/v) mixture of methanol and water.
- Analyte Working Solutions: Serially dilute the analyte stock solution with a 50:50 (v/v) mixture of acetonitrile and water to prepare a series of working solutions for calibration curve standards and quality control (QC) samples.
- IS Working Solution (e.g., 100 ng/mL): Dilute the IS stock solution with a 50:50 (v/v) mixture of acetonitrile and water.

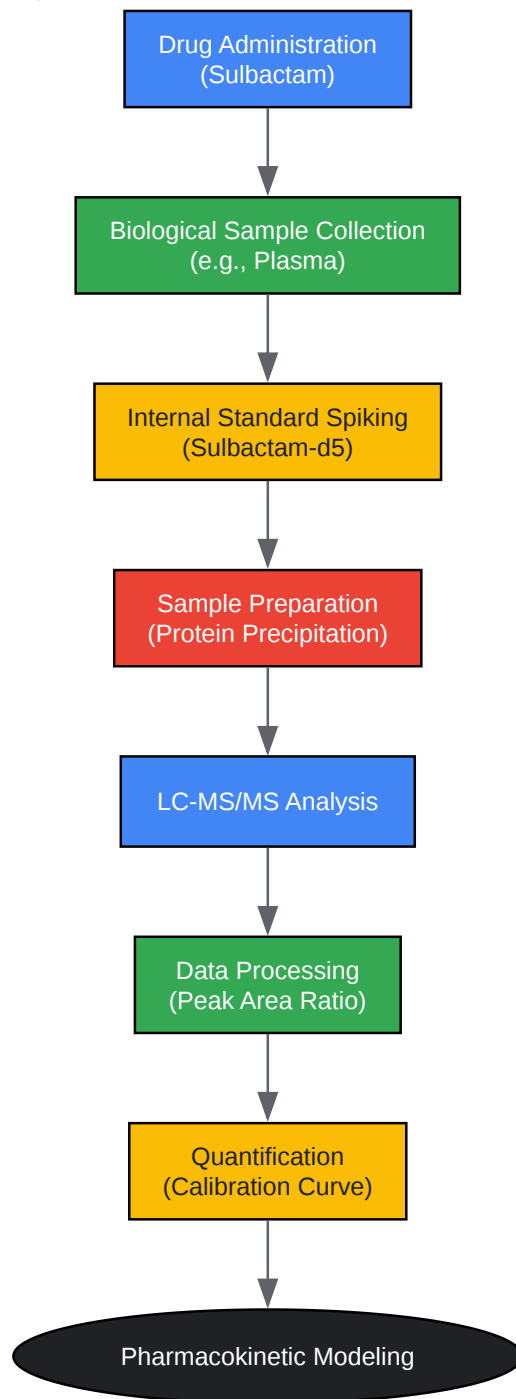
Sample Preparation (Protein Precipitation)

- Label microcentrifuge tubes for calibration standards, QC samples, and unknown plasma samples.
- To 100 μ L of plasma in each tube, add 10 μ L of the IS working solution.
- Vortex briefly to mix.
- Add 300 μ L of acetonitrile to each tube to precipitate the plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 12,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube or a 96-well plate.

- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Vortex to ensure complete dissolution.
- The sample is now ready for injection into the LC-MS/MS system.



Logical Flow of a Pharmacokinetic Study

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